

Proper Disposal Procedures for Progranulin Modulator-3

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Compound of Interest		
Compound Name:	Progranulin modulator-3	
Cat. No.:	B5529529	Get Quote

For researchers, scientists, and drug development professionals, ensuring the safe and proper disposal of laboratory chemicals is a critical component of operational safety and environmental responsibility. This document provides essential, step-by-step guidance for the proper disposal of **Progranulin modulator-3**, a compound used in various research applications. Adherence to these procedures is vital for maintaining a safe laboratory environment and complying with regulatory standards.

Summary of Key Information

The following table summarizes the essential identification and hazard information for **Progranulin modulator-3**.

Identifier	Information
Product Name	Progranulin modulator-3
CAS Number	371116-39-1
Chemical Formula	C18H12N2O3
Hazard Classification	Not a hazardous substance or mixture[1]

Disposal and Handling Procedures



According to the Safety Data Sheet (SDS) for **Progranulin modulator-3**, the substance is not classified as hazardous.[1] However, it is imperative to follow standard laboratory safety protocols and any local, state, or federal regulations for chemical disposal.

Personal Protective Equipment (PPE)

Before handling **Progranulin modulator-3**, ensure the following personal protective equipment is worn:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Body Protection: Laboratory coat.

Spill and Waste Management

In the event of a spill or for the disposal of unused material, follow these steps:

- Containment: For spills, prevent further spreading. Absorb the material with an inert absorbent, such as vermiculite, sand, or earth.
- Collection: Carefully sweep or scoop up the absorbed material and place it into a designated, labeled waste container.
- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent and wipe dry.
- Disposal: Dispose of the waste material in accordance with all applicable federal, state, and local environmental regulations. Although not classified as hazardous, it is best practice to dispose of it as chemical waste through your institution's environmental health and safety (EHS) office. Do not dispose of down the drain or in regular trash.

Experimental Protocols

While specific experimental protocols involving **Progranulin modulator-3** are diverse and application-dependent, the handling and disposal procedures outlined above should be





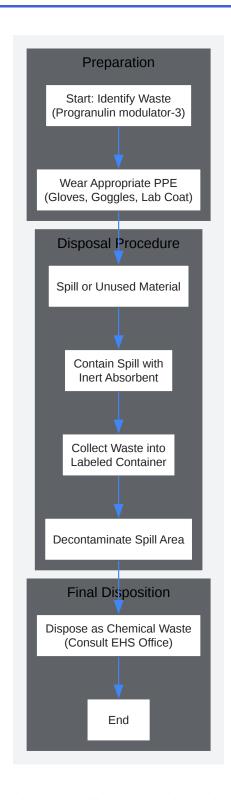
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integrated into the safety and cleanup sections of any relevant standard operating procedure (SOP).

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Progranulin modulator-3**.





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Disposal workflow for **Progranulin modulator-3**.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for Progranulin Modulator-3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b5529529#progranulin-modulator-3-proper-disposal-procedures]

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